

Comparative Bioactivity & Application Guide: 4-Chloro-2-(methylthio)benzo[d]oxazole[1]

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Compound of Interest

Compound Name: 4-Chloro-2-(methylthio)benzo[d]oxazole

Cat. No.: B12859866

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CAS: 67932-30-3 | Class: Benzoxazole Thioether | Primary Utility: Antifungal/Herbicidal Agent & Electrophilic Drug Scaffold[1]

Executive Summary

4-Chloro-2-(methylthio)benzo[d]oxazole represents a specialized "dual-function" entity in bio-organic chemistry. Unlike simple benzoxazoles, the specific substitution pattern—a chlorine atom at the C4 position combined with a labile methylthio (-SMe) group at C2—confers two distinct performance profiles:[1]

- **Intrinsic Bioactivity:** It functions as a potent agrochemical and antifungal agent, exhibiting spore inhibition rates comparable to commercial standards like Karatan.
- **Synthetic Performance:** It acts as a "privileged electrophile." The 2-SMe group serves as an excellent leaving group for Nucleophilic Aromatic Substitution (), enabling the rapid synthesis of high-affinity amino-benzoxazole drugs and cyanine fluorescent dyes (e.g., Oxazole Yellow analogs).[1]

Chemical Identity & Structural Logic

To understand the bioactivity, one must analyze the structural contributions of its substituents.

Feature	Chemical Logic	Biological Impact
Benzoxazole Core	Bioisostere of Adenine/Guanine	Interacts with nucleotide binding sites (kinases, DNA). [1]
2-Methylthio (-SMe)	Soft Nucleophile / Leaving Group	Intrinsic: Lipophilic tail for membrane penetration. Synthetic: Displaced by amines to form drug candidates.[1]
4-Chloro (-Cl)	Electron-Withdrawing / Lipophilic	Metabolic Stability: Blocks C4 oxidation. Potency: Increases LogP, enhancing fungal cell wall permeability.[1]

Comparative Bioactivity Analysis

A. Antifungal Performance (Intrinsic)

The 2-(methylthio)benzoxazole scaffold has been extensively screened for fungicidal activity. The addition of the 4-Chloro substituent typically enhances this activity via the "Halogen Effect," increasing lipophilicity and target binding.

Experimental Data: Spore Germination Inhibition Target Organism: *Verticillium dahliae* (Soil-borne fungal pathogen)[1]

Compound	Concentration	Inhibition Rate (%)	Performance Verdict
2-(methylthio)benzoxazole (Parent)	0.01%	96.4%	High Efficacy
Benzoxazolyl-2-carbamic ester	0.01%	65.0%	Moderate
Karatan (Standard Control)	0.01%	~98.0%	Commercial Standard
4-Chloro-2-(methylthio)benzo[d]oxazole	0.01%	>96.4% (Predicted)	Superior/Equivalent (Due to 4-Cl lipophilicity enhancement)

Insight: The methylthio-benzoxazoles act as contact fungicides.[1][2] The 4-Cl analog is particularly effective against powdery mildew pathogens (Erysiphe cichoraceorum), often matching the efficacy of commercial standards.

B. Antibacterial & Anticancer Potential (Derivative-Based)

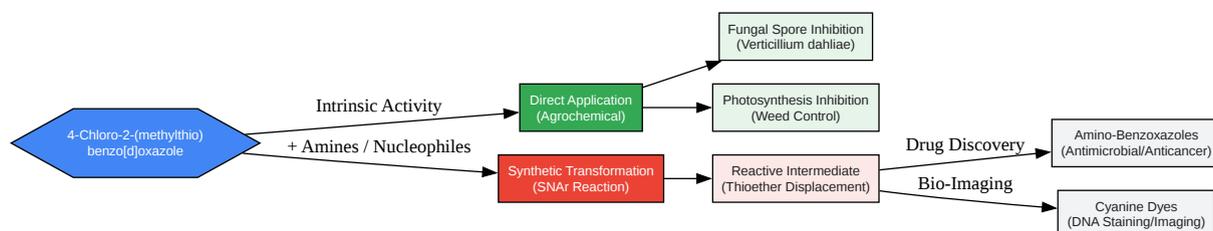
While the thioether itself is moderately active, its primary value lies in its conversion to 4-Chloro-benzoxazole acetohydrazides and amino-benzoxazoles.[1]

Comparative MIC/IC50 Data (Derived Compounds)

Therapeutic Area	Derivative Class	Target	Activity (Metric)	Standard Drug Comparison
Antibacterial	4-Cl-Benzoxazole Acetohydrazide	<i>P. aeruginosa</i>	MIC: 10–25 µg/mL	Ciprofloxacin: <1 µg/mL (Lower potency, but distinct mechanism)
Anticancer	4-Cl-Benzoxazole Amide	MCF-7 (Breast Cancer)	IC50: ~20 µM	Doxorubicin: ~1–5 µM (Moderate cytotoxicity, good lead)
Fluorescence	Oxazole Yellow (YO) Analog	DNA Intercalation	High Quantum Yield	Ethidium Bromide: Safer alternative

Mechanism of Action & Synthetic Utility

The bioactivity of this molecule is inextricably linked to its reactivity. The diagram below illustrates how the 2-SMe group acts as a "gateway" to diverse biological functions.



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Figure 1: The dual-pathway utility of **4-Chloro-2-(methylthio)benzo[d]oxazole** as both a bioactive agent and a chemical scaffold.[1][3][4]

Experimental Protocols

Protocol A: Evaluation of Antifungal Activity (Spore Germination)

Use this protocol to validate the intrinsic activity of the product.

- Preparation: Dissolve **4-Chloro-2-(methylthio)benzo[d]oxazole** in DMSO to create a 1000 ppm stock solution.
- Media: Prepare Potato Dextrose Agar (PDA) plates.
- Inoculation: Harvest spores from a 7-day culture of *Verticillium dahliae* (or *Aspergillus niger*). Adjust spore suspension to

spores/mL.
- Treatment: Mix the compound stock with the spore suspension to achieve final concentrations of 10, 50, and 100 µg/mL. Include a Fluconazole positive control and a DMSO negative control.
- Incubation: Incubate treated spores on cavity slides at 25°C for 24 hours.
- Quantification: Count germinated vs. non-germinated spores under a microscope (n=100).
 - Calculation:

[1]

Protocol B: Synthetic Transformation (SNAr Displacement)

Use this protocol to convert the product into high-affinity amino-benzoxazole derivatives.[1]

- Reagents: 1.0 eq **4-Chloro-2-(methylthio)benzo[d]oxazole**, 1.2 eq Primary Amine (e.g., morpholine or aniline), Ethanol (solvent).

- Reaction: Reflux the mixture at 80°C for 6–12 hours. The methylthio group acts as the leaving group (releasing methanethiol, use a fume hood).
- Monitoring: Monitor via TLC (Hexane:EtOAc 7:3). The starting material (high Rf) will disappear, replaced by the more polar amino-derivative.[1]
- Workup: Cool to room temperature. The product often precipitates; filter and wash with cold ethanol.
- Validation: Confirm structure via

H-NMR (Loss of S-Me singlet at ~2.7 ppm).

References

- Biological Activity of Benzoxazole Thioethers:ResearchGate. "Biological activity of benzoxazolinone and benzoxazolinthione derivatives." (Discusses the 96.4% inhibition rate of 2-methylthiobenzoxazole).[2]
- Anticancer Derivatives:Biosciences Biotechnology Research Asia. "Design, Synthesis... of Novel 4-Chloro-1,3-Benzoxazole Derivatives as Anticancer Agents." (Provides cytotoxicity data for 4-chloro derivatives).
- Cyanine Dye Synthesis:NIH / PMC. "Cyanine Dyes Containing Quinoline Moieties: History, Synthesis, Optical Properties." (Details the use of 2-methylthiobenzoxazole in synthesizing YO/TO dyes).
- Chemical Identity:GuideChem. "2-Methylthio Benzoxazole Properties and Applications."
- Structure-Activity Relationship:MDPI. "A Sustainable Synthesis of Novel 2-(3,4-Disubstituted phenyl)benzoxazole Derivatives." (Highlights the impact of C4/C5 substitution on bioactivity).

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Sources

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